

An In-depth Technical Guide to 1,15-Hexadecadiene: Chemical and Physical Properties

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Compound of Interest

Compound Name: Hexadecadiene

Cat. No.: B12645532

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of 1,15-**hexadecadiene**. The information is curated for professionals in research, scientific, and drug development fields, with a focus on data clarity and experimental context.

Chemical Identity and Structure

1,15-**Hexadecadiene** is an organic compound classified as a diene, specifically an alkene with two double bonds located at the terminal positions of a sixteen-carbon chain. Its structure is fundamental to its chemical reactivity and physical characteristics.

- IUPAC Name: hexadeca-1,15-diene[1]
- Molecular Formula: C₁₆H₃₀[1][2][3][4]
- CAS Registry Number: 21964-51-2[1][2][3][4]
- Synonyms: **hexadecadiene-1,15**[1][2][3]

Physicochemical Properties

The physical and chemical properties of 1,15-**hexadecadiene** are summarized in the tables below. These properties are crucial for its handling, application in synthesis, and for predicting its behavior in various systems.

Table 1: General and Physical Properties

| Property | Value | Source |
|------------------|-------------------------|-----------------|
| Molecular Weight | 222.41 g/mol | [1][2] |
| Density | 0.789 g/mL at 20 °C | [2][5][6][7][8] |
| Boiling Point | 142-147 °C at 6 mm Hg | [2][5][6][7][8] |
| Melting Point | -14 to -12 °C | [2][5][6][7][8] |
| Flash Point | 100 °C | [2][5][6][8] |
| Refractive Index | n _{20/D} 1.447 | [2][5][7][8] |
| Appearance | Colorless liquid | [2] |

Table 2: Chromatographic and Solubility Properties

| Property | Value | Source |
|---|------------|-----------|
| LogP (Octanol/Water Partition Coefficient) | 6.040 | [2][9] |
| Kovats Retention Index (Standard non-polar) | 1577, 1581 | [1][3][9] |
| Kovats Retention Index (Standard polar) | 1708 | [1][3] |

Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of 1,15-**hexadecadiene**.

- Mass Spectrometry (GC-MS): The mass spectrum of 1,15-**hexadecadiene** shows a top peak at m/z 55.^[1] The NIST Chemistry WebBook provides mass spectral data (electron ionization).^[3]^[10]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{13}C NMR spectral data is available and can be used for structural elucidation.^[1]^[11]
- Infrared (IR) Spectroscopy: Vapor phase IR spectra are available for this compound.^[1]^[12]

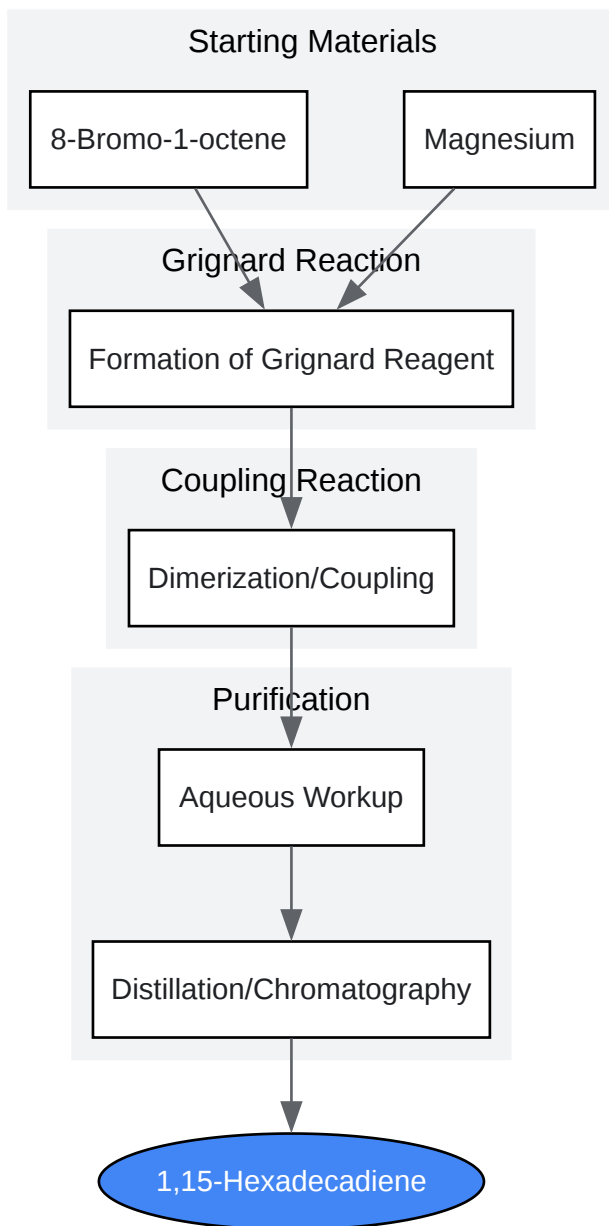
Experimental Protocols

Detailed experimental protocols are vital for the replication of scientific findings. Below is a generalized workflow for the synthesis and analysis of 1,15-**hexadecadiene**.

Synthesis Workflow

A common synthetic route involves the coupling of smaller alkenyl halides. A representative workflow is depicted below.

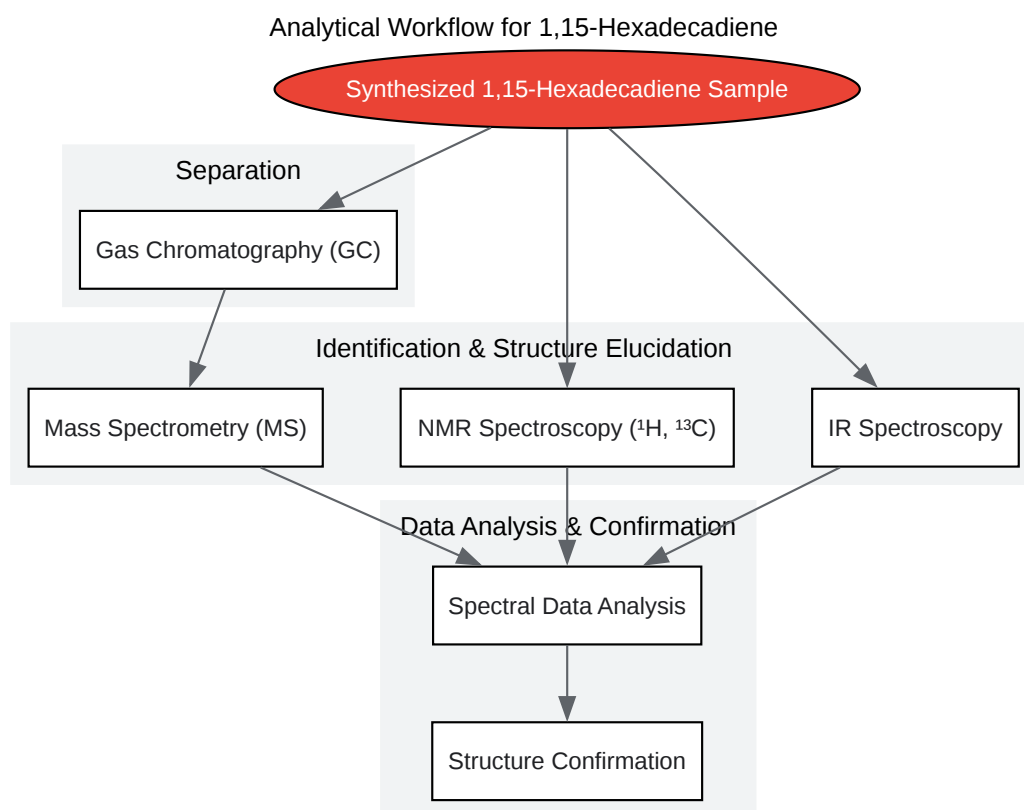
General Synthesis Workflow for 1,15-Hexadecadiene

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Caption: A generalized workflow for the synthesis of 1,15-**hexadecadiene** via a Grignard reaction.

Analytical Workflow

The identity and purity of synthesized 1,15-**hexadecadiene** can be confirmed through a standard analytical workflow.



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Caption: A standard analytical workflow for the characterization of 1,15-**hexadecadiene**.

Reactivity and Applications

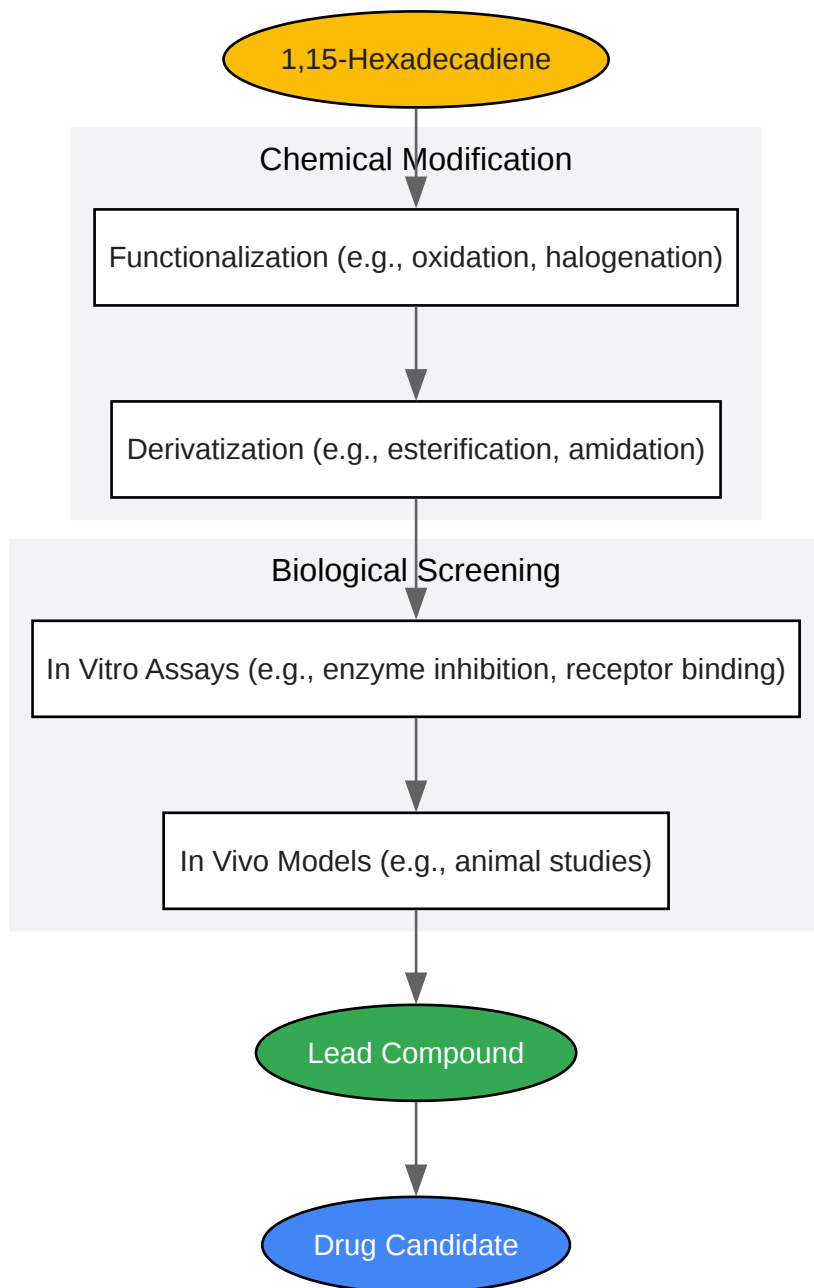
1,15-**Hexadecadiene**'s terminal double bonds make it a versatile building block in organic synthesis.^[2] It is primarily used as a starting material for the production of polymers, surfactants, and pharmaceutical intermediates.^[2] Its unsaturated nature provides excellent reactivity for various chemical transformations.^[2]

Biological Relevance and Drug Development

While specific signaling pathways involving 1,15-**hexadecadiene** are not extensively documented in publicly available literature, related long-chain unsaturated hydrocarbons have been investigated for their biological activities. For instance, various hexadecene derivatives and related compounds have shown antimicrobial and anti-inflammatory properties.^[13] Some hexadecadienyl compounds are identified as components of insect sex pheromones, indicating their role in biological signaling in certain species.^[14]

The potential for 1,15-**hexadecadiene** and its derivatives in drug development could lie in their hydrophobic backbone, which can be functionalized to create compounds with specific biological targets. The diagram below illustrates a conceptual pathway from a simple diene to a potential therapeutic agent.

Conceptual Pathway for Drug Development

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